

# Cultivating the Resilient: A Technical Guide to BG11 Medium for Extremophile Culture

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## Compound of Interest

Compound Name: BG11

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For researchers, scientists, and drug development professionals, the ability to cultivate extremophiles—organisms that thrive in environments hostile to most life—opens up a new frontier for discovering novel bioactive compounds and industrial catalysts. The choice of culture medium is a critical first step in this endeavor. **BG11** medium, a versatile and widely used formulation for cyanobacteria and algae, serves as a robust foundation for cultivating a diverse range of extremophilic microorganisms. This guide provides an in-depth technical overview of **BG11** medium, detailing its standard composition and modifications for the successful culture of various extremophiles.

## The Core Foundation: Standard BG11 Medium

**BG11** medium is a buffered, broad-spectrum growth medium that supports the cultivation of a wide variety of cyanobacteria and microalgae.<sup>[1]</sup> Its well-defined composition of macronutrients, micronutrients, and trace metals provides the essential elements for photosynthetic life.

## Standard Composition of BG11 Medium

The composition of standard **BG11** medium can vary slightly between different laboratories and culture collections. The following table summarizes the typical concentrations of the components.

Component	Stock Solution Concentration	Amount per Liter of Medium	Final Concentration	References
Macronutrients				
Sodium Nitrate ( $\text{NaNO}_3$ )	150 g/L	10 mL	1.5 g/L	<a href="#">[2]</a> <a href="#">[3]</a>
Dipotassium Phosphate ( $\text{K}_2\text{HPO}_4$ )	30 g/L or 40 g/L (trihydrate)	1 mL	0.03 g/L or 0.04 g/L	<a href="#">[3]</a>
Magnesium Sulfate Heptahydrate ( $\text{MgSO}_4 \cdot 7\text{H}_2\text{O}$ )	75 g/L	1 mL	0.075 g/L	<a href="#">[3]</a>
Calcium Chloride Dihydrate ( $\text{CaCl}_2 \cdot 2\text{H}_2\text{O}$ )	36 g/L	1 mL	0.036 g/L	<a href="#">[3]</a>
Sodium Carbonate ( $\text{Na}_2\text{CO}_3$ )	20 g/L	1 mL	0.02 g/L	<a href="#">[3]</a>
Chelators & Iron Source				
Citric Acid	6 g/L	1 mL	0.006 g/L	<a href="#">[3]</a>
Ferric Ammonium Citrate	6 g/L	1 mL	0.006 g/L	<a href="#">[3]</a>
Disodium EDTA Dihydrate ( $\text{Na}_2\text{EDTA} \cdot 2\text{H}_2\text{O}$ )	1 g/L	1 mL	0.001 g/L	<a href="#">[3]</a>
Trace Metals (from a	1 mL	<a href="#">[3]</a>		

combined stock  
solution)

Boric Acid ( $\text{H}_3\text{BO}_3$ )	2.86 g/L	2.86 mg/L	<a href="#">[2]</a> <a href="#">[3]</a>
Manganese Chloride Tetrahydrate ( $\text{MnCl}_2 \cdot 4\text{H}_2\text{O}$ )	1.81 g/L	1.81 mg/L	<a href="#">[2]</a> <a href="#">[3]</a>
Zinc Sulfate Heptahydrate ( $\text{ZnSO}_4 \cdot 7\text{H}_2\text{O}$ )	0.222 g/L	0.222 mg/L	<a href="#">[2]</a> <a href="#">[3]</a>
Sodium Molybdate Dihydrate ( $\text{Na}_2\text{MoO}_4 \cdot 2\text{H}_2\text{O}$ )	0.390 g/L	0.390 mg/L	<a href="#">[2]</a> <a href="#">[3]</a>
Copper Sulfate Pentahydrate ( $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$ )	0.079 g/L	0.079 mg/L	<a href="#">[2]</a> <a href="#">[3]</a>
Cobalt(II) Nitrate Hexahydrate ( $\text{Co}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$ )	0.0494 g/L	0.0494 mg/L	<a href="#">[2]</a> <a href="#">[3]</a>

## Experimental Protocol: Preparation of Standard BG11 Medium

The following protocol outlines the steps for preparing one liter of standard **BG11** medium using stock solutions.

### 1. Preparation of Stock Solutions:

- Prepare individual stock solutions for each component as listed in the table above by dissolving the specified amount of chemical in deionized water.

- The trace metal solution is prepared by dissolving all the trace metal components in the specified order in one liter of deionized water.[3]
- Store stock solutions in a refrigerator to prevent degradation.[2]

## 2. Preparation of Final Medium:

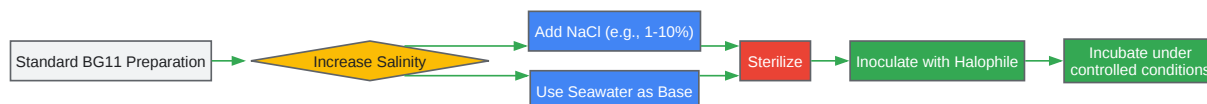
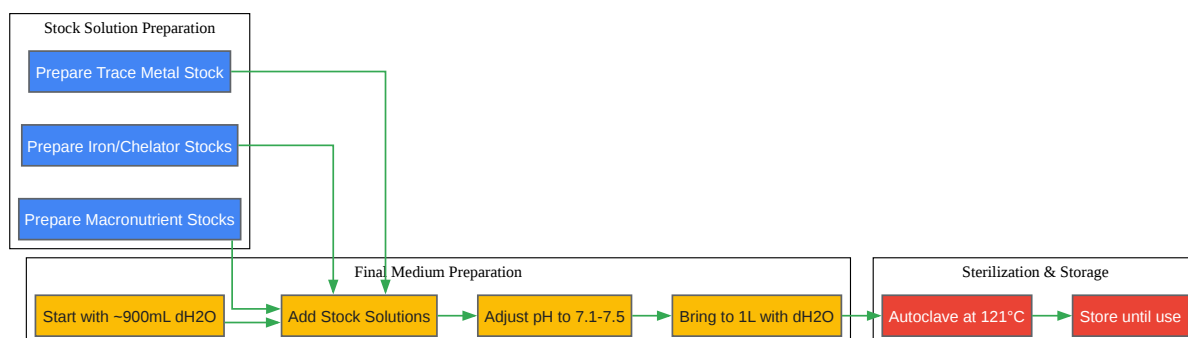
- To approximately 900 mL of deionized water, add the specified volume of each stock solution while stirring continuously.[4] It is crucial to add the components in the order they are listed to prevent precipitation.[3]
- Adjust the pH of the medium to approximately 7.1-7.5 using 1M HCl or NaOH.[5][6] Note that the initial pH may be around 8.5 and adjusting it downwards can help prevent precipitation.[3]
- Bring the final volume to 1 liter with deionized water.[4]

## 3. Sterilization:

- For liquid medium, dispense into appropriate vessels (e.g., flasks) and autoclave at 121°C (15 psi) for 15-20 minutes.[2][7]
- For solid medium, add 10-15 g/L of agar to the medium before autoclaving.[8][9] Alternatively, autoclave the agar solution separately from a double-strength medium solution and mix them when cooled to about 50°C.[9]
- Be aware that autoclaving can alter the final pH of the medium.[4]

## 4. Storage:

- Store the sterilized medium at room temperature or in a refrigerator until use.



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## References

- 1. Recipe for standard BG-11 media [protocols.io]
- 2. research.csiro.au [research.csiro.au]

- 3. [ncma.bigelow.org](https://ncma.bigelow.org) [[ncma.bigelow.org](https://ncma.bigelow.org)]
- 4. [utex.org](https://utex.org) [[utex.org](https://utex.org)]
- 5. [himedialabs.com](https://himedialabs.com) [[himedialabs.com](https://himedialabs.com)]
- 6. BG-11 medium | Canadian Phycological Culture Centre | University of Waterloo [[uwaterloo.ca](https://uwaterloo.ca)]
- 7. [static.igem.org](https://static.igem.org) [[static.igem.org](https://static.igem.org)]
- 8. BG-11 Medium [[www-cyanosite.bio.purdue.edu](http://www-cyanosite.bio.purdue.edu)]
- 9. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
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